

2,4-Dimethyl-3-hexanone molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-hexanone

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An In-depth Technical Guide on **2,4-Dimethyl-3-hexanone**: Molecular Properties

This guide provides essential molecular information for **2,4-dimethyl-3-hexanone**, tailored for researchers, scientists, and professionals in drug development.

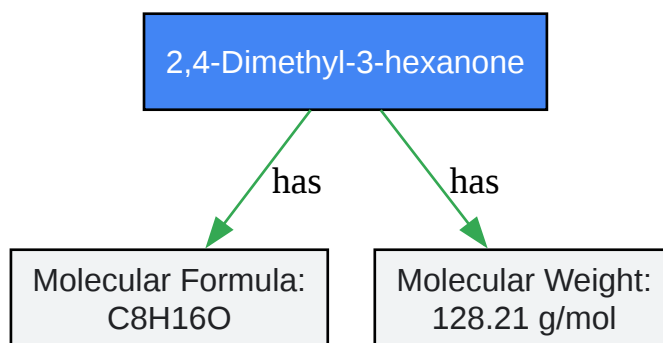
Molecular Data Summary

The fundamental molecular properties of **2,4-dimethyl-3-hexanone** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling.

Property	Value
Molecular Formula	C ₈ H ₁₆ O[1][2][3][4]
Molecular Weight	128.21 g/mol [1][5][6][7]
IUPAC Name	2,4-dimethylhexan-3-one[1]
CAS Registry Number	18641-70-8[2][3][5]

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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References

- 1. 2,4-Dimethyl-3-Hexanone | C₈H₁₆O | CID 86770 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,4-DIMETHYL-3-HEXANONE | lookchem [lookchem.com]
- 3. pschemicals.com [pschemicals.com]
- 4. Page loading... [guidechem.com]
- 5. chemwhat.com [chemwhat.com]
- 6. 3-Hexanone, 2,4-dimethyl- (CAS 18641-70-8) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 7. 2,4-Dimethyl-3-hexanone | CymitQuimica [cymitquimica.com]
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